

# BAY-876 Concentrations and DMSO Usage in Cell Assays

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Bay-876

CAS No.: 1799753-84-6

Cat. No.: S520545

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The table below summarizes the working concentrations of **BAY-876** and the corresponding DMSO concentrations reported in recent cell-based studies.

Cell Type / Cancer Model	BAY-876 Working Concentration	Stock Solvent & Preparation	Final DMSO Concentration in Assay	Citation
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| **Colorectal Cancer Cells** (e.g., HCT116) (*Proliferation & Metabolic Assays*) | Various, up to 10  $\mu\text{M}$  [1] | Dissolved in DMSO, then diluted in cell culture medium [1] | Not explicitly stated, but low ( $< 0.5\%$  v/v) as is standard for cell assays [1] | [1] | | **Head and Neck Squamous Cell Carcinoma** (*Glucose Uptake & Viability Assays*) | 10 nM to 100  $\mu\text{M}$  [2] | Dissolved in DMSO [2] |  $\leq 0.1\%$  v/v (explicitly stated) [2] | [2] | | **Triple-Negative Breast Cancer** (*Metabolic Flux Analysis*) | 100 nM [3] | Dissolved in DMSO [3] | 0.1% v/v (explicitly stated for Seahorse assays) [3] | [3] |

## Detailed Experimental Protocols

Here are the standard methodologies for key experiments using **BAY-876**, as described in the search results.

### Cell Viability and Proliferation Assay (MTS Assay)

This method is used to determine the anti-proliferative effects of **BAY-876** [1].

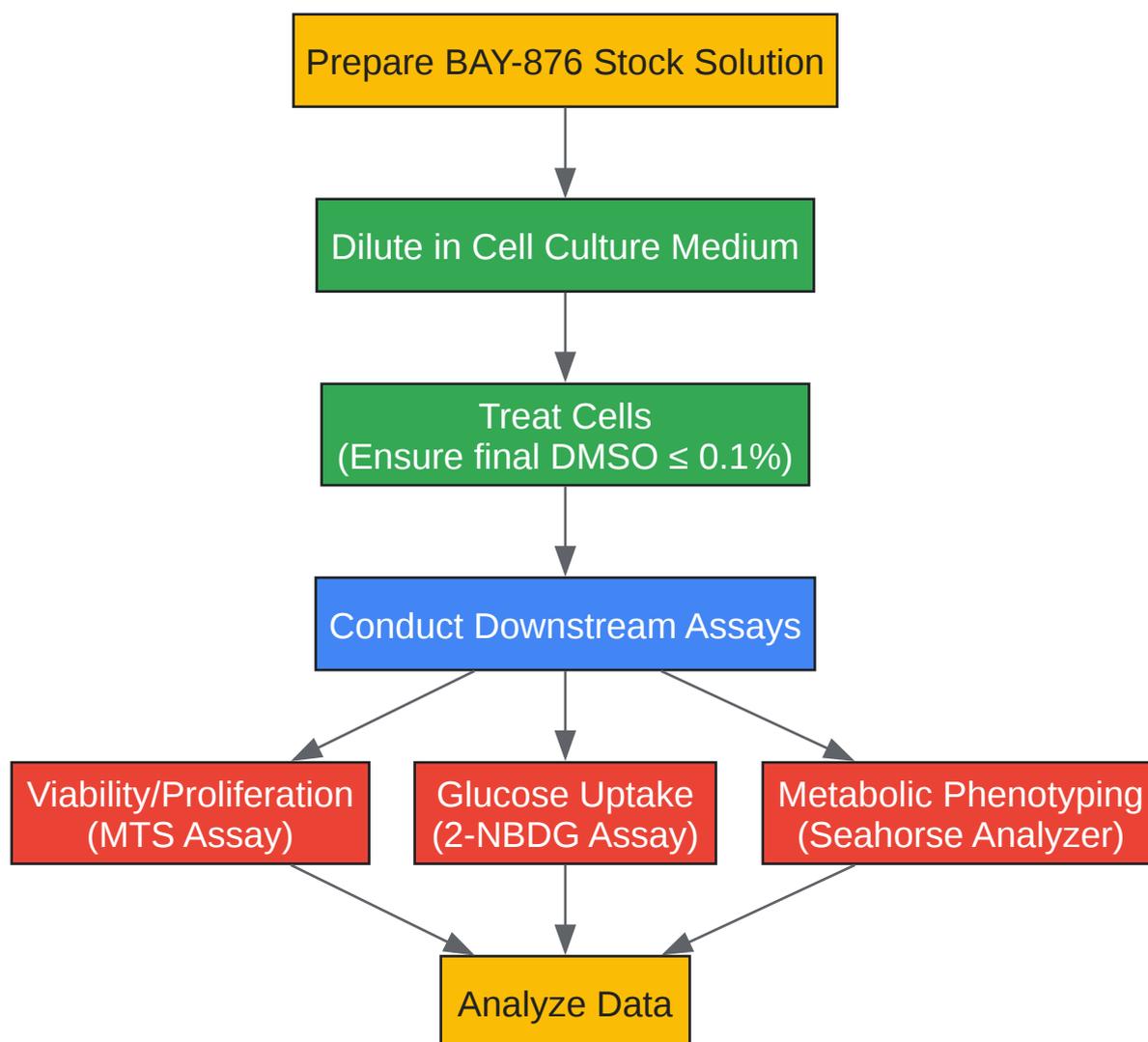
- **Seed Cells:** Plate cells in a 96-well plate (e.g., 5,000 cells/well) and incubate for 24 hours to allow for cell attachment [1].
- **Prepare Drug Dilutions:** Prepare a series of **BAY-876** concentrations in complete cell culture medium. The stock solution is first dissolved in DMSO, then diluted in medium. A DMSO-only group should be included as a vehicle control [1].
- **Treat Cells:** Remove the original medium from the plated cells and add the solutions containing **BAY-876** or vehicle control.
- **Incubate:** Treat cells for the desired duration (e.g., 24 hours) [1].
- **Measure Viability:** Add MTS reagent directly to the wells and incubate for 1-4 hours at 37°C. Measure the absorbance at 490 nm using a microplate spectrophotometer. Viability is expressed as a percentage relative to the vehicle control group [1].

## Glucose Uptake Measurement

This protocol measures the direct functional inhibition of GLUT1 by **BAY-876**, based on methods from two studies [2] [4].

- **Seed and Culture Cells:** Plate cells in an appropriate dish or plate (e.g., a 6-well plate or a glass-bottom dish for imaging) and culture until they reach the desired confluency [2].
- **Pre-treat with Inhibitor:** Incubate cells with **BAY-876** (e.g., in the range of 10 nM to 100 µM) or vehicle control for a set time (e.g., 1-24 hours) [2].
- **Administer Glucose Tracer:** Replace the medium with one containing a fluorescent glucose analog, such as **2-NBDG** (e.g., 5 mM), with or without the inhibitor still present [4].
- **Incubate and Measure:**
  - **Option 1 (Bulk Measurement):** After incubation (e.g., 24 hours), measure the glucose remaining in the medium using a glucose assay kit or analyze intracellular 2-NBDG fluorescence with a plate reader [2].
  - **Option 2 (Single-Cell Live Imaging):** Use confocal microscopy and a microfluidic perfusion system to maintain steady-state conditions and measure intracellular 2-NBDG fluorescence in real-time [4].
- **Quantify:** Calculate glucose uptake by comparing the signal in **BAY-876**-treated groups to the vehicle control.

The following diagram illustrates the core experimental workflow for treating cells with **BAY-876** and conducting these key assays.



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## Key Troubleshooting and FAQs

- **DMSO Concentration Control:** Consistently use high-purity DMSO. For most cell assays, **keep the final DMSO concentration at or below 0.1% (v/v)** to avoid cytotoxicity and non-specific effects on cell metabolism [2] [3].
- **Vehicle Control Groups:** Always include a DMSO-only vehicle control group in every experiment. This control must undergo the same serial dilution process as the **BAY-876** treatment groups to accurately isolate the drug's effects from any potential solvent effects [1].
- **Preparation of Working Concentrations:** Do not add DMSO stock solution directly to cells. Always dilute the DMSO stock into the cell culture medium to achieve the final working concentration and ensure the DMSO is thoroughly mixed [1].

- **Assessing Specificity:** GLUT1 is the primary target of **BAY-876**, but off-target effects at higher concentrations are possible. Include secondary validation experiments such as GLUT1 knockdown with siRNA to confirm that observed phenotypes are due to GLUT1 inhibition [1].

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## References

1. GLUT1 inhibition by BAY-876 induces metabolic changes and ... [bmccancer.biomedcentral.com]
2. GLUT1 inhibitor BAY-876 induces apoptosis and enhances ... [nature.com]
3. Exploring the impact of mitochondrial-targeting anthelmintic ... [bmccancer.biomedcentral.com]
4. Quantifying glucose uptake at the single cell level with ... [nature.com]

To cite this document: Smolecule. [BAY-876 Concentrations and DMSO Usage in Cell Assays]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b520545#bay-876-dmso-concentration-for-cell-assays>]

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